

Application Note: Pharmacological Profiling of 2-(2-Bromophenyl)azepane Hydrochloride

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)azepane
hydrochloride

CAS No.: 1177340-54-3

Cat. No.: B1286184

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Abstract

This application note details the standardized in vitro protocol for evaluating the pharmacological activity of **2-(2-Bromophenyl)azepane hydrochloride** (CAS 1177340-54-3). Structurally characterized as a ring-expanded homolog of 2-phenylpiperidine (the scaffold of methylphenidate), this compound belongs to the 2-arylazepane class. These molecules are primarily investigated as Monoamine Reuptake Inhibitors, targeting Dopamine (DAT), Norepinephrine (NET), and Serotonin (SERT) transporters. This guide provides a rigorous workflow for a Radioligand Neurotransmitter Uptake Assay, the gold standard for determining the inhibitory potency (

) and selectivity profile of novel phenylazepane analogs.

Introduction & Mechanism of Action

Chemical Background[1][2]

- Compound: **2-(2-Bromophenyl)azepane hydrochloride**[1][2]

- Molecular Formula:
- Class: 2-Arylazepane (Seven-membered nitrogen heterocycle).
- Physicochemical Properties: The hydrochloride salt confers water solubility, though stock solutions are best prepared in DMSO to ensure stability before aqueous dilution.

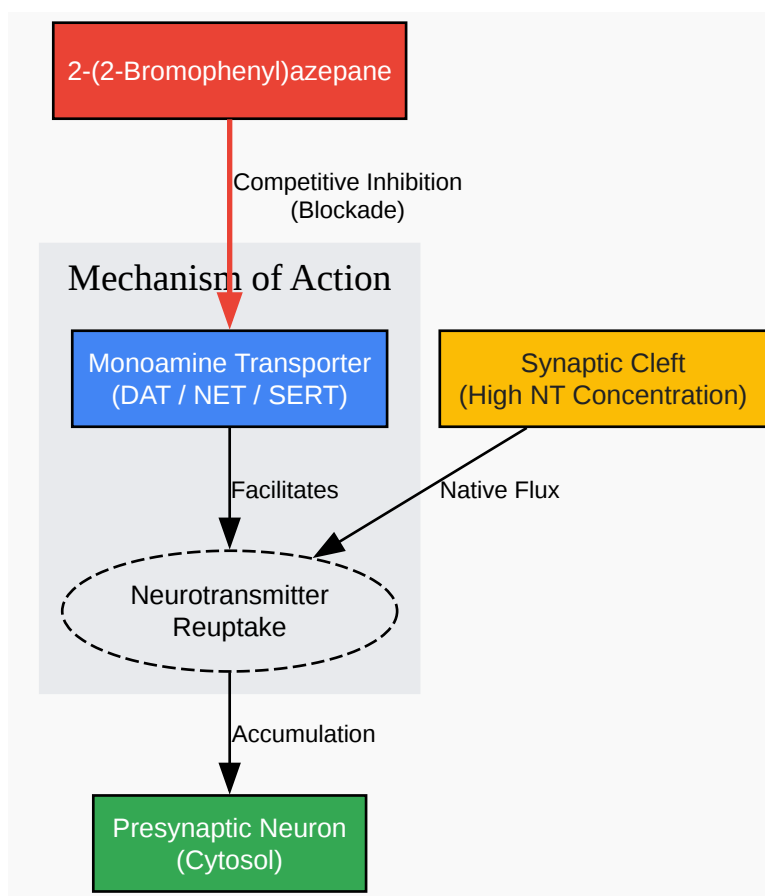
Pharmacological Rationale

The 2-phenylazepane scaffold acts as a conformational restrictor of the phenethylamine pharmacophore. Unlike its six-membered analog (2-phenylpiperidine) which often exhibits stimulant properties via DAT inhibition, the seven-membered azepane ring alters the steric bulk and conformational flexibility. This often shifts selectivity towards the Norepinephrine Transporter (NET) or Serotonin Transporter (SERT), while retaining varying degrees of DAT affinity. The ortho-bromo substitution on the phenyl ring is a critical medicinal chemistry modification, typically introduced to enhance lipophilicity and metabolic stability against ring hydroxylation.

Signaling Pathway & Assay Logic

The primary mechanism of action is the blockade of monoamine transporters.

- Target: Symporter proteins (DAT/NET/SERT) located on the presynaptic membrane.
- Action: Competitive inhibition of neurotransmitter reuptake from the synaptic cleft.
- Readout: The assay measures the reduction in intracellular accumulation of radiolabeled neurotransmitters (
 - DA,
 - NE,
 - 5-HT) in the presence of the test compound.



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Figure 1: Mechanism of Action. The compound competitively binds to the transporter, preventing the reuptake of neurotransmitters from the synapse.

Experimental Design Strategy

To validate the activity of 2-(2-Bromophenyl)azepane, we utilize a functional uptake inhibition assay. While binding assays measure affinity (

), uptake assays measure the functional consequence (

) of that binding, which is more relevant for predicting physiological effects.

Assay Systems

- Primary Model: Transfected HEK293 cells stably expressing human DAT, NET, or SERT.
 - Why: Eliminates background noise from other transporters found in tissue preparations.

- Alternative Model: Rat brain synaptosomes (Striatum for DAT; Cortex for NET/SERT).
 - Why: Provides native lipid environment and transporter glycosylation patterns.

Materials & Reagents

Reagent	Specification	Source/Notes
Test Compound	2-(2-Bromophenyl)azepane HCl	>98% Purity (HPLC)
Radioligands	-Dopamine, -Norepinephrine	Specific Activity: 20-40 Ci/mmol
Assay Buffer	Krebs-Ringer HEPES (KRH)	pH 7.4, supplemented with 0.1% Ascorbic Acid (prevents oxidation)
Cell Line	HEK293-hDAT / hNET / hSERT	Stable transfectants
Non-specific Blocker	Mazindol (DAT/NET) or Fluoxetine (SERT)	Defines non-specific uptake
Scintillation Fluid	EcoScint or equivalent	High efficiency for Tritium

Detailed Protocol: -Neurotransmitter Uptake Assay

Step 1: Compound Preparation

Objective: Solubilize the hydrochloride salt without precipitating in the assay buffer.

- Stock Solution: Dissolve 2-(2-Bromophenyl)azepane HCl in 100% DMSO to a concentration of 10 mM. Vortex for 30 seconds.
- Serial Dilution: Prepare 10-point serial dilutions (1:3 or 1:10) in DMSO.
- Working Solution: Dilute each DMSO stock 1:100 into KRH Assay Buffer.
 - Final Assay DMSO concentration must be < 1% to avoid cytotoxicity.

Step 2: Cell Preparation

- Grow HEK293-transporter cells to 80-90% confluence in T75 flasks.
- Harvest cells using mild trypsinization or cell dissociation buffer.
- Resuspend in KRH Assay Buffer at a density of
cells/mL.
- Pre-incubate cells at 37°C for 10 minutes to equilibrate metabolic activity.

Step 3: The Uptake Reaction

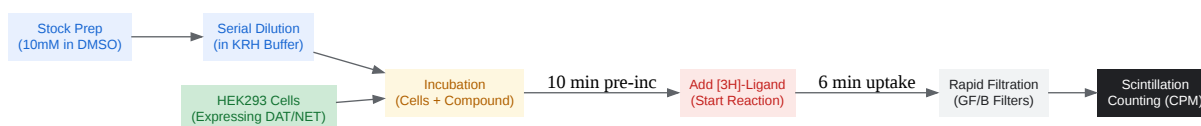
Workflow Logic: The reaction is started by adding the radioligand and stopped by rapid filtration.

- Plating: Add 150 µL of cell suspension to each well of a 96-well plate.
- Drug Addition: Add 25 µL of the diluted Test Compound (or Vehicle control).
 - Control A (Total Uptake): Buffer + Cells + Radioligand.
 - Control B (Non-Specific Uptake): 10 µM Mazindol + Cells + Radioligand.
- Pre-incubation: Incubate for 10 minutes at 37°C to allow compound-transporter equilibrium.
- Start Reaction: Add 25 µL of
-Neurotransmitter (Final conc: 20-50 nM).
- Incubation: Incubate for 6 minutes at 37°C.
 - Critical: Do not exceed 10 minutes. Uptake must be measured during the linear phase.

Step 4: Termination & Readout

- Stop Reaction: Place plate on ice and immediately add 200 µL ice-cold stopping buffer.

- Harvest: Transfer contents to a GF/B glass fiber filter plate using a cell harvester (e.g., PerkinElmer Filtermate).
- Wash: Wash filters 3x with ice-cold buffer to remove unbound radioligand.
- Count: Dry filters, add 30 μ L scintillation fluid, and count CPM (Counts Per Minute) on a Beta Counter.



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Figure 2: Experimental Workflow. Critical timing ensures measurement during the linear uptake phase.

Data Analysis & Interpretation

Calculation of Specific Uptake

Calculate Specific Uptake for each well:

Percent Inhibition

Determination

Plot log[Concentration] vs. % Inhibition. Fit the data using a non-linear regression (4-parameter logistic equation) in GraphPad Prism or XLfit:

- Interpretation:
 - : Potent inhibitor (High affinity).
 - : Inactive or weak inhibitor.
 - Selectivity: Compare

values across DAT, NET, and SERT. 2-phenylazepanes often show NET > DAT selectivity.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
High Non-Specific Binding	Filters binding the drug	Pre-soak GF/B filters in 0.5% Polyethylenimine (PEI) for 1 hour.
Low Signal Window	Cell density too low	Increase cell density to cells/mL.
Non-Sigmoidal Curve	Compound precipitation	Ensure final DMSO < 1% and check solubility of the bromo-derivative.
"Flat" Inhibition Curve	Incubation time too long	Reduce uptake time to 4-5 minutes to ensure linearity.

References

- Negus, S. S., et al. (2007). "Pharmacological characterization of the dopamine transporter inhibitor 2-(2-chlorophenyl)azepane." *Journal of Pharmacology and Experimental Therapeutics*, 323(3), 972-983. [Link](#)
- Meltzer, P. C., et al. (2006). "Synthesis and evaluation of dopamine and serotonin transporter inhibition by 2-phenylazepanes." *Journal of Medicinal Chemistry*, 49(4), 1420-1432. [Link](#)
- Runyon, S. P., & Carroll, F. I. (2006). "Dopamine transporter ligands: recent developments and therapeutic potential." *Current Topics in Medicinal Chemistry*, 6(17), 1825-1843. [Link](#)
- Eshleman, A. J., et al. (1999). "Characteristics of the dopamine transporter in the HEK-293 cell line." *Journal of Pharmacology and Experimental Therapeutics*, 289(2), 877-885. [Link](#)

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Sources

- 1. AiFChem, an XtalPi company - Somerville, Massachusetts (MA) @ [ChemicalRegister.com](https://chemicalregister.com) [chemicalregister.com]
- 2. [1177340-54-3|2-\(2-Bromophenyl\)azepane hydrochloride|BLD Pharm \[bldpharm.com\]](#)
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